

# 4-Pyridinepropanol chemical properties and structure

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## Compound of Interest

Compound Name: 4-Pyridinepropanol

CAS No.: 2629-72-3

Cat. No.: B1329387

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An In-depth Technical Guide to **4-Pyridinepropanol**: Chemical Properties, Structure, and Applications

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **4-Pyridinepropanol** (CAS No: 2629-72-3), a versatile heterocyclic building block. Designed for researchers, medicinal chemists, and materials scientists, this document delves into the molecule's core chemical properties, structural attributes, synthesis, reactivity, and key applications, with a focus on its utility in drug development and advanced material synthesis.

## Introduction and Significance

**4-Pyridinepropanol**, also known as 3-(4-Pyridyl)-1-propanol, is a bifunctional organic compound featuring a pyridine ring and a primary alcohol.<sup>[1][2]</sup> The pyridine moiety, an electron-deficient aromatic heterocycle, provides a site for coordination, quaternization, and influences the molecule's overall electronic properties. The flexible three-carbon propyl chain terminating in a hydroxyl group offers a reactive handle for a wide array of chemical transformations, including esterification, etherification, and oxidation.<sup>[3]</sup>

This unique combination of a nucleophilic/basic nitrogen atom within an aromatic system and a reactive aliphatic alcohol makes **4-Pyridinepropanol** a valuable intermediate in the synthesis of complex molecular architectures.[4] Its applications span from being a precursor in active pharmaceutical ingredients (APIs) to a critical component in the construction of supramolecular assemblies like rotaxanes.[1][3][4] Understanding its chemical behavior is therefore paramount for its effective utilization in research and development.

## Molecular Structure and Physicochemical Properties

The structural foundation of **4-Pyridinepropanol** dictates its chemical personality. The molecule consists of a pyridine ring substituted at the 4-position with a 3-hydroxypropyl group.

Caption: 2D Chemical Structure of **4-Pyridinepropanol**.

## Physicochemical Data Summary

The key quantitative properties of **4-Pyridinepropanol** are summarized in the table below, compiled from various chemical suppliers and databases.

| Property          | Value                                                                   | Source(s) |
|-------------------|-------------------------------------------------------------------------|-----------|
| CAS Number        | 2629-72-3                                                               | [2][5]    |
| Molecular Formula | C <sub>8</sub> H <sub>11</sub> NO                                       | [2][3][5] |
| Molecular Weight  | 137.18 g/mol                                                            | [2][3][5] |
| Appearance        | White to off-white solid; may be a colorless liquid above MP            | [1][3][6] |
| Melting Point     | 35-39 °C                                                                | [5][6]    |
| Boiling Point     | 289 °C (at 760 mmHg)                                                    | [1][5][6] |
| Density           | 1.061 g/mL (at 25 °C)                                                   | [1][5]    |
| Flash Point       | 113 °C (235.4 °F) - closed cup                                          | [5]       |
| Solubility        | Soluble in water and common organic solvents (e.g., ethanol, methanol). | [1][3][6] |
| IUPAC Name        | 3-(pyridin-4-yl)propan-1-ol                                             | [2]       |
| SMILES String     | <chem>OCCCC1CCNCC1</chem>                                               | [5]       |
| InChI Key         | PZVZGDBCMQBRMA-UHFFFAOYSA-N                                             | [5]       |

## Spectroscopic Profile (Predicted)

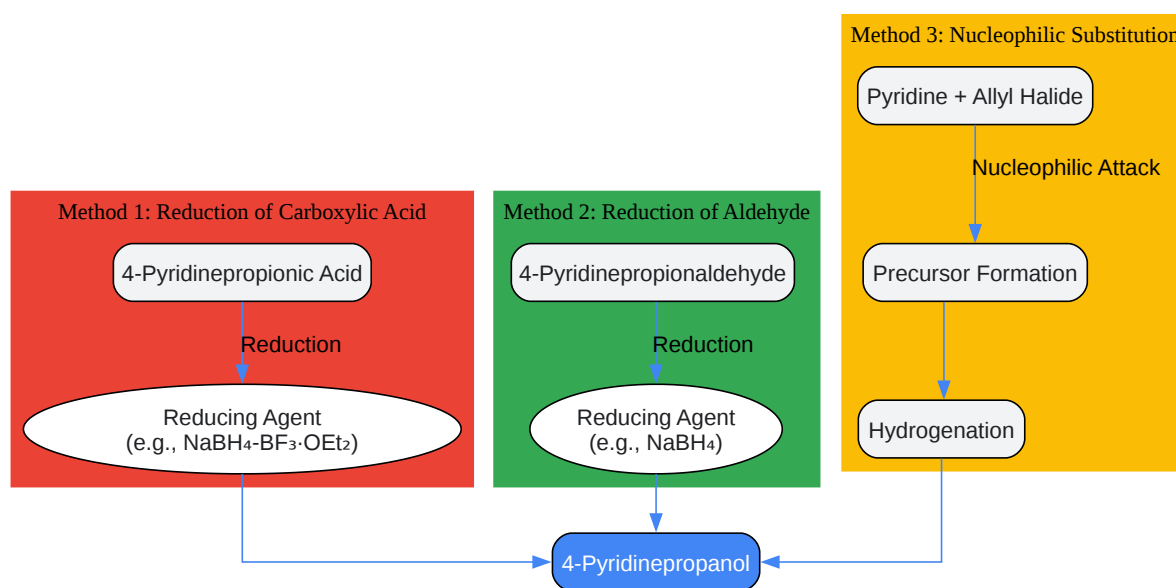
While specific spectral data requires experimental acquisition, the structure of **4-Pyridinepropanol** allows for a confident prediction of its key spectroscopic features, which are essential for its characterization.[7][8][9]

- <sup>1</sup>H NMR:** The proton NMR spectrum is expected to show distinct signals corresponding to the aromatic protons on the pyridine ring (typically in the  $\delta$  7.0-8.5 ppm range, with characteristic splitting patterns for a 4-substituted pyridine), and three sets of signals for the aliphatic propyl chain protons. The methylene group adjacent to the hydroxyl (CH<sub>2</sub>OH) would appear further downfield than the other two due to the deshielding effect of the oxygen atom.

- $^{13}\text{C}$  NMR: The carbon NMR would display signals for the five unique carbons of the pyridine ring and the three distinct carbons of the propyl chain.
- Infrared (IR) Spectroscopy: The IR spectrum should exhibit a strong, broad absorption band in the  $3200\text{--}3600\text{ cm}^{-1}$  region, characteristic of the O-H stretching of the alcohol functional group.<sup>[7]</sup> It would also show characteristic C=N and C=C stretching vibrations from the pyridine ring around  $1400\text{--}1600\text{ cm}^{-1}$ .
- Mass Spectrometry (MS): The mass spectrum would show a molecular ion peak ( $\text{M}^+$ ) at  $m/z = 137$ , corresponding to the molecular weight of the compound.<sup>[2]</sup><sup>[7]</sup>

## Synthesis and Manufacturing

**4-Pyridinepropanol** can be prepared via several synthetic routes, primarily involving the reduction of a carbonyl group or nucleophilic substitution.<sup>[3]</sup> The choice of method often depends on the availability of starting materials and the desired scale of production.



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Caption: Key synthetic pathways to **4-Pyridinepropanol**.

## General Experimental Protocol: Reduction of 4-Pyridinepropionic Acid

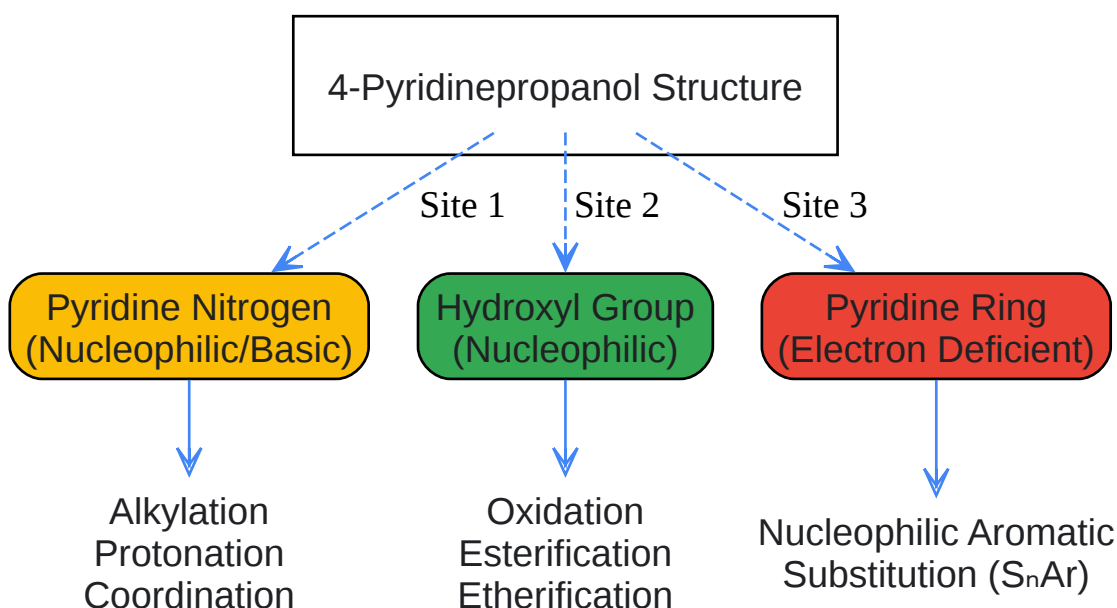
This protocol is a representative example based on established chemical reduction methods.[3]

- **Setup:** To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add 4-pyridinepropionic acid and a suitable anhydrous solvent (e.g., tetrahydrofuran).
- **Inert Atmosphere:** Purge the system with dry nitrogen and maintain a positive pressure throughout the reaction.

- **Cooling:** Cool the stirred suspension to 0 °C using an ice-water bath.
- **Reagent Addition:** Slowly add a solution of a suitable reducing agent, such as sodium borohydride-boron trifluoride etherate complex, via the dropping funnel. Causality Note: The slow addition at low temperature is critical to control the exothermic reaction and prevent over-reduction or side reactions.
- **Reaction:** Allow the reaction to stir at 0 °C for a set period, then let it warm to room temperature and stir until completion (monitored by TLC).
- **Quenching:** Carefully quench the reaction by the slow addition of water or a mild acid.
- **Extraction:** Extract the product into an organic solvent (e.g., ethyl acetate). Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and filter.
- **Purification:** Remove the solvent under reduced pressure. The resulting crude product can be purified by column chromatography or distillation to yield pure **4-Pyridinepropanol**.

## Chemical Reactivity and Applications

The reactivity of **4-Pyridinepropanol** is governed by its two primary functional groups: the pyridine ring and the terminal hydroxyl group.



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Caption: Reactivity map of **4-Pyridinepropanol**.

## Reactions at the Hydroxyl Group

The primary alcohol is a versatile functional handle. It can be oxidized to the corresponding aldehyde or carboxylic acid depending on the oxidant and reaction conditions.[3] It readily undergoes esterification with carboxylic acids or acid chlorides and etherification under appropriate basic conditions.

## Reactions at the Pyridine Ring

The nitrogen atom's lone pair of electrons makes it basic and nucleophilic, allowing it to be protonated by acids or alkylated to form pyridinium salts. The electron-deficient nature of the pyridine ring makes it generally unreactive towards electrophilic aromatic substitution but susceptible to nucleophilic aromatic substitution, particularly if a leaving group is present or under harsh conditions.[10]

## Applications in Drug Development and Research

**4-Pyridinepropanol** serves as a crucial building block in medicinal chemistry and materials science.[3][4]

- **Pharmaceutical Intermediates:** Its structure is incorporated into various drug candidates. The pyridine ring can act as a hydrogen bond acceptor or a coordination site for metal-based therapeutics, while the propanol linker provides optimal spacing and flexibility to position pharmacophores for interaction with biological targets.[3]
- **Supramolecular Chemistry:** It has been used to construct the linear "axle" component in rotaxane synthesis.[1][4] Rotaxanes are mechanically interlocked molecules with potential applications in molecular machines and nanotechnology.
- **Materials Science:** The ability of the pyridine nitrogen to coordinate with metal ions and the hydroxyl group to participate in polymerization or surface modification makes it a candidate for creating functional polymers and coatings.[3]

## Safety and Handling

As with any chemical reagent, proper handling of **4-Pyridinepropanol** is essential. It is classified as an irritant.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[\[2\]](#)[\[5\]](#)
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[\[2\]](#)[\[5\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and use in a well-ventilated area or under a fume hood.[\[5\]](#)[\[11\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[11\]](#) It is classified as a combustible liquid.[\[5\]](#)

Always consult the latest Safety Data Sheet (SDS) from the supplier before handling this compound.[\[11\]](#)[\[12\]](#)

## Conclusion

**4-Pyridinepropanol** is a chemical intermediate of significant value, bridging the domains of heterocyclic chemistry and functionalized aliphatic compounds. Its well-defined reactivity at both the pyridine and alcohol moieties provides chemists with a reliable and versatile tool for constructing complex molecules. From its foundational role in the synthesis of novel pharmaceutical agents to its application in the cutting-edge field of molecular machinery, a thorough understanding of its properties and reactivity is key to unlocking its full potential.

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